

# Application Notes and Protocols for Dyeing with Vat Black 9

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vat Black 9

Cat. No.: B1171664

[Get Quote](#)

Authored for: Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the application of **Vat Black 9** (C.I. 65230), an anthraquinone-based vat dye, for dyeing natural and synthetic fiber blends. This document is intended to serve as a foundational guide for laboratory-scale dyeing processes, offering insights into the dye's properties, application methodologies, and expected performance characteristics.

## Introduction to Vat Black 9

**Vat Black 9** is a water-insoluble dye that is applied to textile fibers in a reduced, soluble "leuco" form.<sup>[1]</sup> It offers excellent fastness properties, particularly to light and washing, making it a suitable choice for materials requiring high durability.<sup>[2]</sup> The dyeing process involves a reduction-oxidation mechanism, where the insoluble dye is chemically reduced to a water-soluble form that can penetrate the fiber.<sup>[3]</sup> Subsequent oxidation within the fiber reverts the dye to its insoluble pigment form, leading to its entrapment within the fiber matrix.<sup>[3]</sup> **Vat Black 9** is primarily used for dyeing cellulosic fibers such as cotton and viscose, and can also be used for dyeing polyester and its blends with cellulosic fibers.<sup>[4]</sup>

## Chemical and Physical Properties

- C.I. Name: **Vat Black 9**
- C.I. Number: 65230

- CAS Number: 1328-25-2
- Chemical Class: Anthraquinone
- Appearance: Black Powder
- Solubility: Insoluble in water in its pigment form; soluble in its reduced 'leuco' form in an alkaline medium.[5]

## Health and Safety Precautions

Standard laboratory safety protocols should be followed when handling **Vat Black 9** and the associated chemicals. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. All procedures should be carried out in a well-ventilated area or under a fume hood. Consult the Safety Data Sheets (SDS) for all chemicals used in the dyeing process.

## Experimental Protocols

### Protocol 1: Exhaust Dyeing of 100% Cotton with Vat Black 9

This protocol describes a laboratory-scale exhaust dyeing method for 100% cotton fabric.

Materials and Reagents:

- 100% Cotton fabric, pre-scoured and bleached
- **Vat Black 9** dye
- Sodium Hydroxide (NaOH)
- Sodium Hydrosulfite ( $\text{Na}_2\text{S}_2\text{O}_4$ )
- Wetting agent
- Sequestering agent
- Dispersing agent

- Hydrogen Peroxide (H<sub>2</sub>O<sub>2</sub>) (35%)
- Acetic Acid (CH<sub>3</sub>COOH)
- Non-ionic soap
- Distilled water

Equipment:

- Laboratory dyeing machine (e.g., beaker dyer)
- Beakers and graduated cylinders
- Stirring rods
- pH meter
- Heating and stirring plate
- Analytical balance

Procedure:

- Preparation of the Dyebath:
  - Set the dyebath at 40°C with a liquor-to-goods ratio (L:R) of 20:1.
  - Add the following auxiliaries to the dyebath and run for 5 minutes:
    - Wetting agent: 1.0 g/L
    - Sequestering agent: 2.0 g/L
    - Dispersing agent: 2.0 g/L
- Vatting (Reduction):

- In a separate container, prepare a stock solution of **Vat Black 9** (e.g., 1% on weight of fabric - owf).
- Add the dye dispersion to the dyebath and run for 5 minutes.
- Add two-thirds of the required sodium hydroxide (e.g., 12 g/L total) and run for 5 minutes.
- Raise the temperature to 60-70°C at a rate of 2-3°C/minute.
- Add the sodium hydrosulfite (e.g., 10 g/L) and the remaining one-third of the sodium hydroxide.
- Continue the reduction process for 15-20 minutes at 60°C. The color of the dyebath should change to the leuco form.
- Dyeing:
  - Introduce the pre-wetted cotton fabric into the dyebath.
  - Raise the temperature to the dyeing temperature (typically 60-80°C for this class of dye) and maintain for 45-60 minutes with continuous agitation.
- Rinsing:
  - Cool the dyebath and drain the liquor.
  - Rinse the dyed fabric thoroughly with cold water to remove unfixed dye and residual chemicals.
- Oxidation:
  - Prepare an oxidation bath with 0.5-1.0 g/L of Hydrogen Peroxide (H<sub>2</sub>O<sub>2</sub>) at 30-50°C.
  - Immerse the rinsed fabric in the oxidation bath for 10-15 minutes to convert the leuco dye back to its insoluble pigment form.
- Soaping (After-treatment):
  - Prepare a soaping bath containing:

- Non-ionic soap: 1.0-2.0 g/L
- Soda ash: 1.0-2.0 g/L
- Heat the bath to 95-100°C and treat the fabric for 10-15 minutes.
- Rinse the fabric with hot and then cold water.
- Neutralization and Drying:
  - Neutralize the fabric with a dilute solution of acetic acid (0.5-1.0 g/L).
  - Rinse with cold water and air dry.

## Protocol 2: One-Bath Pad-Steam Dyeing of Polyester/Cotton (65/35) Blend with Vat Black 9

This protocol outlines a semi-continuous pad-steam method suitable for polyester/cotton blends. This method involves padding the fabric with the dye dispersion, followed by a chemical pad and steaming to fix the dye.

Materials and Reagents:

- Polyester/Cotton (65/35) blend fabric, pre-treated
- **Vat Black 9** dye
- Dispersing agent
- Wetting agent
- Anti-migrating agent
- Sodium Hydroxide (NaOH)
- Sodium Hydrosulfite ( $\text{Na}_2\text{S}_2\text{O}_4$ )
- Hydrogen Peroxide ( $\text{H}_2\text{O}_2$ ) (35%)

- Non-ionic soap

Equipment:

- Laboratory padding mangle
- Laboratory steamer
- Drying oven
- Beakers and graduated cylinders
- Stirring rods

Procedure:

- Dye Padding:
  - Prepare the dye padding liquor with the following recipe:
    - **Vat Black 9**: 40 g/L
    - Wetting Agent: 2 g/L
    - Dispersing Agent: 2 g/L
    - Anti-migrating Agent: 5-10 g/L
  - Pad the fabric through the dye liquor with a wet pick-up of 70-80%.
  - Dry the padded fabric at 110°C.
- Chemical Padding:
  - Prepare the chemical padding liquor with the following recipe:
    - Sodium Hydroxide (50%): 50 g/L
    - Sodium Hydrosulfite: 25 g/L

- Wetting Agent: 2 g/L
- Pad the dried fabric through the chemical liquor.
- Steaming:
  - Immediately after chemical padding, steam the fabric at 101-102°C for 1.5-2 minutes.
- Rinsing and Oxidation:
  - Rinse the steamed fabric in cold water.
  - Oxidize the fabric in a bath containing 5-10 g/L of Hydrogen Peroxide at 70°C.
- Soaping and Washing:
  - Wash the fabric in a hot bath (90°C) with 3-5 g/L of a soaping agent.
  - Follow with several hot and cold rinses.
- Neutralization and Drying:
  - Neutralize with a dilute solution of acetic acid (0.5-1 g/L).
  - Dry the fabric.

## Data Presentation

The following tables summarize typical performance data for **Vat Black 9** on cotton and polyester/cotton blends. Note that specific values can vary depending on the exact dyeing conditions and substrate.

### Table 1: Color Fastness Properties of Vat Black 9 on 100% Cotton

Fastness Test	ISO Method	Rating (1-5 Scale, 5=Excellent)
Light Fastness	ISO 105-B02	6-7
Washing Fastness (Change in Shade)	ISO 105-C06	4-5
Washing Fastness (Staining on Cotton)	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4
Rubbing Fastness (Wet)	ISO 105-X12	3-4
Perspiration Fastness (Acidic & Alkaline)	ISO 105-E04	4-5
Chlorine Bleach Fastness	ISO 105-N01	4

## Table 2: Representative CIELAB Colorimetric Data for Cotton Dyed with Vat Dyes

The following data is representative of vat dyeing on cotton and can be used as a baseline for comparison. Specific values for **Vat Black 9** may vary.

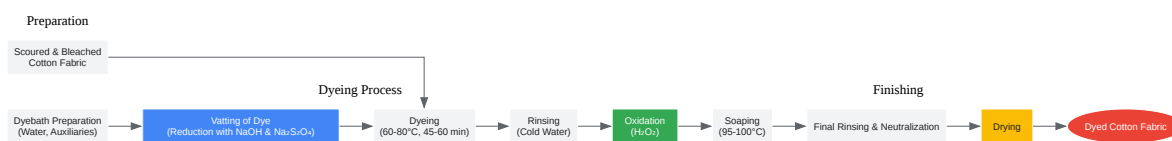
Parameter	Value
L* (Lightness)	25 - 35
a* (Red-Green)	-1 to 1
b* (Yellow-Blue)	-2 to 0
K/S (Color Strength)	15 - 20

Data derived from studies on vat dyeing of cotton and should be confirmed experimentally for **Vat Black 9**.<sup>[1][6]</sup>

## Visualizations



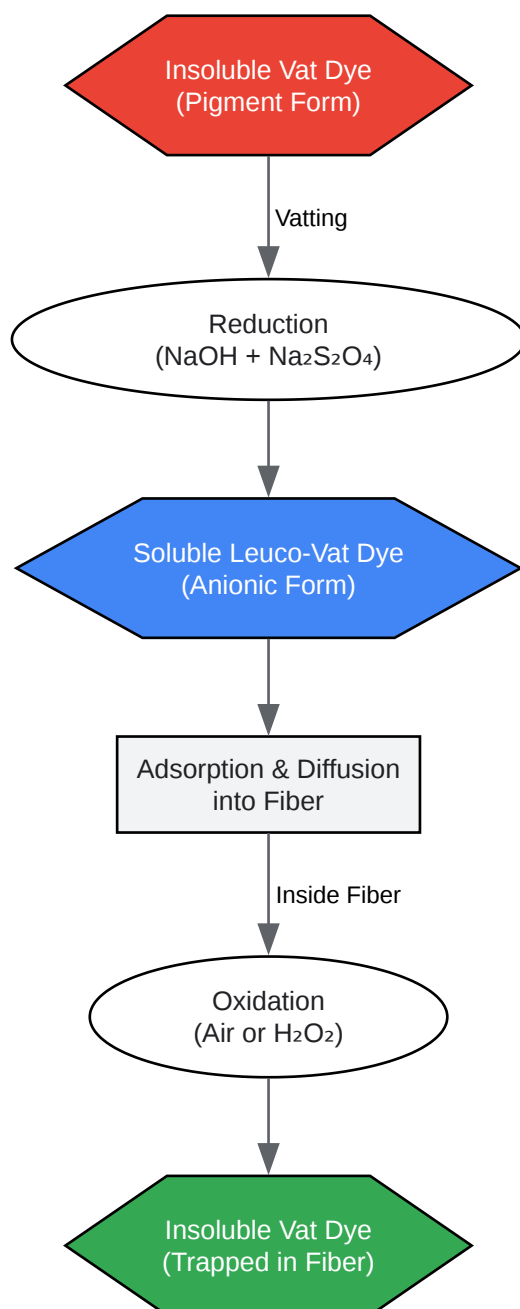
## Diagram 1: General Workflow for Exhaust Dyeing of Cotton with Vat Black 9



[Click to download full resolution via product page](#)

Caption: Workflow for the exhaust dyeing of cotton with **Vat Black 9**.

## Diagram 2: Chemical Transformation of Vat Dye During Dyeing



[Click to download full resolution via product page](#)

Caption: Chemical state changes of the vat dye during the dyeing process.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. A green approach of vat dyeing of cotton fabric with natural reducing agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. polarisorganics.com [polarisorganics.com]
- 3. CN101392462A - One bath super dark dyeing technology of polyester-cotton fabric disperse and reactive dyes - Google Patents [patents.google.com]
- 4. textilestudycenter.com [textilestudycenter.com]
- 5. China The most cost-effective Vat Black 27 For Dyeing polyester-mixed cotton cloth manufacturers and suppliers | YANHUI DYES [yanhuidye.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Dyeing with Vat Black 9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171664#vat-black-9-for-dyeing-natural-and-synthetic-fiber-blends]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)